

Disperse Orange A CAS number and molecular formula

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Compound of Interest

Compound Name: Disperse orange A

Cat. No.: B1594350

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An In-depth Technical Guide to Disperse Orange 1

For Researchers, Scientists, and Drug Development Professionals

Introduction

Disperse Orange 1, also known by its Colour Index name C.I. 11080, is a monoazo dye characterized by its vibrant orange hue.^[1] Chemically, it is identified as 4-[(4-nitrophenyl)azo]-N-phenylaniline.^[2] Due to its low water solubility, it is classified as a disperse dye, making it suitable for dyeing hydrophobic synthetic fibers such as polyester, acetate, nylon, and acrylics.^{[3][4]} Beyond its primary application in the textile industry, Disperse Orange 1 has garnered interest in scientific research, particularly in the study of photo-induced isomerization, owing to the trans-cis conformational changes it undergoes upon light exposure.^{[5][6]} This guide provides a comprehensive overview of the technical specifications, synthesis, and key applications of Disperse Orange 1.

Core Properties and Identification

Disperse Orange 1 is a brownish powder or flake with a melting point in the range of 151-160°C.^{[1][7]} It is practically insoluble in water but exhibits solubility in various organic solvents, including DMSO and methanol.^{[1][3]}

CAS Number: 2581-69-3

Molecular Formula: C₁₈H₁₄N₄O₂

Quantitative Data Summary

The following table summarizes the key quantitative properties of Disperse Orange 1.

Property	Value	Reference(s)
Molecular Weight	318.33 g/mol	
Melting Point	151 - 160 °C	[1] [7]
Boiling Point	457.5°C (rough estimate)	[1]
Density	1.2846 g/cm ³ (rough estimate)	[1]
Water Solubility	0.4775 µg/L (at 25 °C)	[1] [3]
logP	5.5 - 6.35	[2] [3]
λ _{max}	~439 nm (calculated for trans isomer)	[4]
Light Fastness (ISO)	3	
Washing Fastness (Fading)	5	
Washing Fastness (Staining)	4-5	
Perspiration Fastness (Fading)	5	
Perspiration Fastness (Staining)	4-5	
Ironing Fastness	4-5	

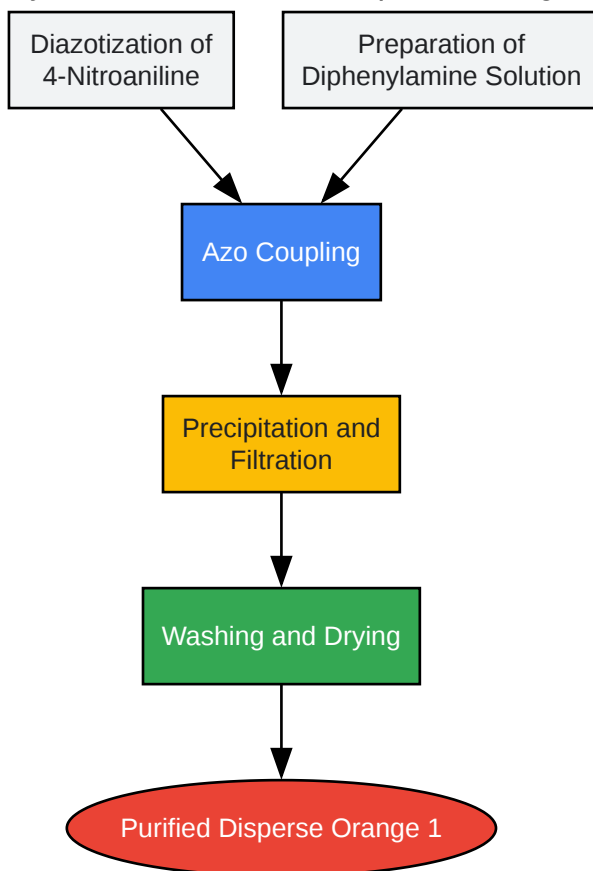
Experimental Protocols

Synthesis of Disperse Orange 1

The synthesis of Disperse Orange 1 is a classic example of diazotization followed by an azo coupling reaction.

Workflow for the Synthesis of Disperse Orange 1

Synthesis Workflow of Disperse Orange 1



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Caption: A diagram illustrating the key stages in the synthesis of Disperse Orange 1.

Detailed Methodology:

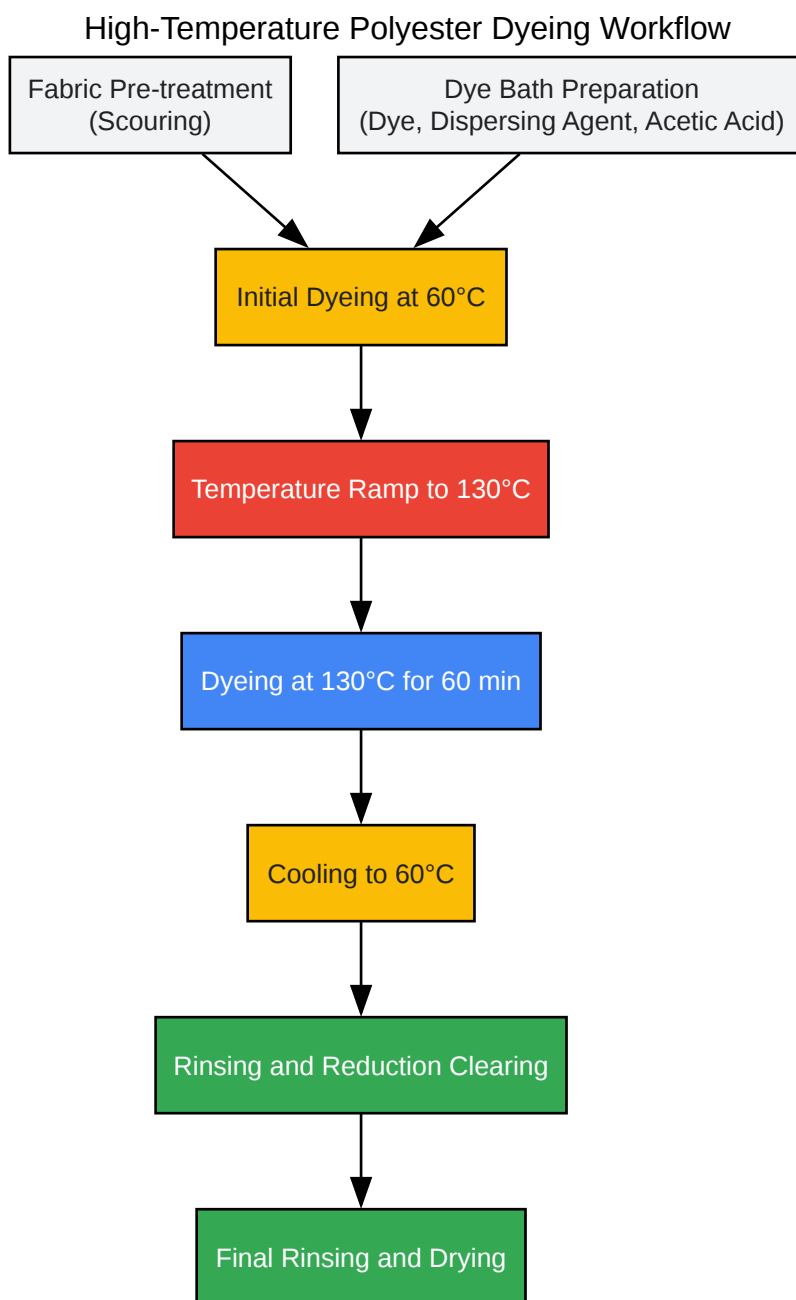
- Diazotization of 4-Nitroaniline:
 - Dissolve 4-nitroaniline in concentrated sulfuric acid.
 - Cool the mixture to 0-5°C in an ice bath.
 - Slowly add a solution of sodium nitrite in concentrated sulfuric acid (nitrosylsulfuric acid) dropwise while maintaining the temperature below 5°C.
 - Stir the mixture for an additional 30-60 minutes at this temperature to ensure the complete formation of the 4-nitrobenzenediazonium salt solution.

- Azo Coupling:
 - In a separate vessel, dissolve diphenylamine in a suitable solvent, such as glacial acetic acid.
 - Cool this solution to 0-5°C.
 - Slowly add the cold diazonium salt solution to the diphenylamine solution with vigorous stirring.
 - Maintain the temperature below 10°C throughout the addition.
 - Continue stirring for several hours to allow the coupling reaction to go to completion.
- Isolation and Purification:
 - Pour the reaction mixture into a large volume of cold water to precipitate the crude Disperse Orange 1.
 - Collect the precipitate by filtration.
 - Wash the solid product thoroughly with water to remove any unreacted starting materials and acids.
 - Dry the purified Disperse Orange 1 in an oven at a controlled temperature (e.g., 60°C).

High-Temperature Dyeing of Polyester Fabric

This protocol describes a standard high-temperature exhaust dyeing method for polyester.^[8]^[9]

Workflow for High-Temperature Polyester Dyeing



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Caption: A schematic of the high-temperature exhaust dyeing process for polyester fibers.

Detailed Methodology:

- Fabric Preparation: Scour the polyester fabric with a mild alkali and detergent solution at 80-90°C to remove any oils, waxes, or impurities.[9] Rinse thoroughly.

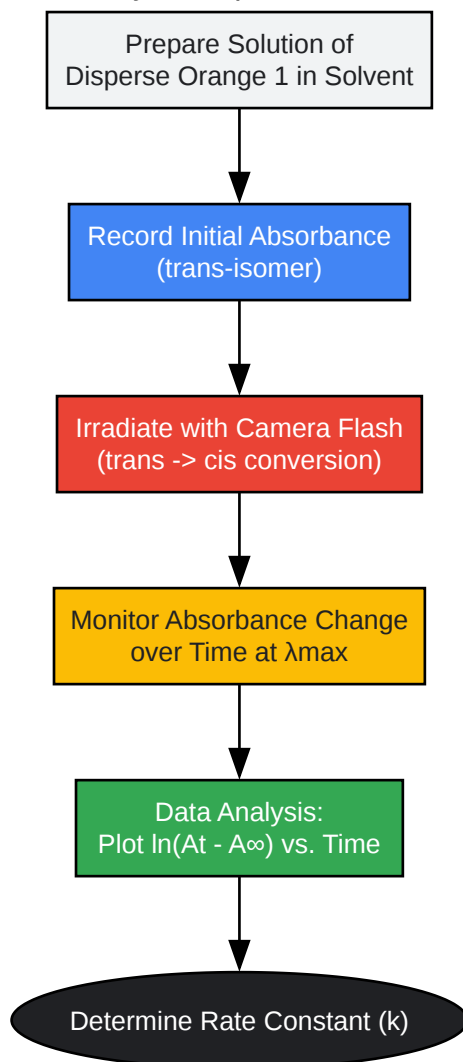
- Dye Bath Preparation:
 - Prepare a paste of the required amount of Disperse Orange 1 with a dispersing agent.
 - Add this paste to the dye bath containing water.
 - Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.[\[8\]](#)
- Dyeing Process:
 - Introduce the polyester fabric into the dye bath at approximately 60°C.[\[8\]](#)
 - Hold for 15 minutes at this temperature.[\[8\]](#)
 - Increase the temperature to 130°C at a rate of 1-2°C per minute.[\[8\]](#)
 - Maintain the dyeing temperature at 130°C for 60 minutes under pressure.[\[8\]](#)[\[9\]](#)
- Post-Dyeing Treatment:
 - Cool the dye bath to 60°C.[\[8\]](#)
 - Remove the fabric and perform a hot rinse.
 - Carry out a reduction clearing process to remove unfixed dye from the fiber surface and improve wash fastness. This typically involves treating the fabric with a solution of sodium hydrosulfite and sodium hydroxide.
 - Rinse the fabric thoroughly, first with hot water and then with cold water.
 - Dry the dyed fabric.

Flash Photolysis for Isomerization Study

This protocol outlines an experiment to study the thermal cis-trans isomerization of Disperse Orange 1.[\[5\]](#)[\[10\]](#)[\[11\]](#)

Workflow for Flash Photolysis Experiment

Flash Photolysis Experimental Workflow



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Caption: The procedural flow for studying the isomerization kinetics of Disperse Orange 1.

Detailed Methodology:

- **Sample Preparation:** Prepare a dilute solution of Disperse Orange 1 in a suitable HPLC-grade solvent (e.g., toluene, acetonitrile). The commercial dye may contain salts that will not dissolve and can be removed by decanting the solution.[10]
- **Spectrophotometric Measurement:**
 - Transfer the solution to a cuvette and place it in a UV-Vis spectrophotometer.

- Determine the absorption maximum (λ_{max}) of the stable trans-isomer.
- Set the spectrophotometer to kinetics mode to monitor the absorbance at this λ_{max} over time.
- Photoisomerization:
 - Start recording the baseline absorbance.
 - Quickly remove the cuvette from the spectrophotometer and irradiate it with a high-intensity light source, such as a camera flash, held against the cuvette window.[\[10\]](#) This converts a portion of the trans-isomer to the cis-isomer.
 - Immediately return the cuvette to the spectrophotometer and continue recording the absorbance.
- Data Acquisition and Analysis:
 - The absorbance will decrease upon flashing and then gradually return to the initial value as the cis-isomer thermally reverts to the more stable trans-isomer.[\[11\]](#)
 - Monitor the absorbance until it returns to the pre-flash level.
 - The rate constant (k) for the first-order thermal isomerization can be determined by plotting the natural logarithm of the change in absorbance versus time.[\[10\]](#)

Toxicology and Safety

Disperse Orange 1 is considered a potential skin sensitizer and may cause contact dermatitis in susceptible individuals.[\[12\]](#)[\[13\]](#) Studies have indicated that it can induce cytotoxic and genotoxic effects in vitro, including DNA damage and apoptosis in human hepatoma (HepG2) cells.[\[14\]](#)[\[15\]](#) It is also classified as a questionable carcinogen with experimental tumorigenic data.[\[1\]](#) When heated to decomposition, it may emit toxic fumes of nitrogen oxides.[\[1\]](#) Standard laboratory safety precautions, including the use of gloves and eye protection, should be observed when handling this compound.[\[16\]](#)

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